

# Application Notes and Protocols for Dyeing Polyamide Fibers with Acid Yellow 220

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## Compound of Interest

Compound Name: Acid Yellow 220

Cat. No.: B1660042

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These application notes provide a comprehensive overview and detailed protocols for the experimental dyeing of polyamide fibers, such as nylon, with **Acid Yellow 220**. The information is intended to guide researchers in achieving reproducible and controlled dyeing processes for various research and development applications.

## Introduction to Acid Yellow 220 and Polyamide Fiber Dyeing

**Acid Yellow 220** is an anionic acid dye belonging to the monoazo class, suitable for dyeing protein and polyamide fibers.[1][2] The dyeing mechanism for polyamide fibers relies on the electrostatic interaction between the anionic sulfonate groups of the dye and the protonated amino end groups of the polyamide polymer under acidic conditions.[3][4] The strength of this interaction and the resulting dye uptake are significantly influenced by the pH and temperature of the dyebath.[5][6] Proper control of these parameters is crucial for achieving level dyeing and desired color fastness.[7]

Key Properties of **Acid Yellow 220**:

Property	Value	Reference
C.I. Name	Acid Yellow 220	[1]
CAS Number	71603-79-7	[5]
Molecular Formula	C <sub>23</sub> H <sub>18</sub> ClN <sub>4</sub> NaO <sub>7</sub> S	[1]
Molecular Weight	552.92 g/mol	[1]
Appearance	Dark yellow powder	[1]
Solubility in Water	Good	[3]

## Experimental Protocols

### Materials and Equipment

- Materials:
  - Acid Yellow 220 dye powder
  - Polyamide 6 or Polyamide 6,6 fabric/yarn
  - Acetic acid (or other suitable acid for pH adjustment)
  - Sodium acetate (for buffering, optional)
  - Leveling agent (anionic or amphoteric type recommended for polyamides)[8][9]
  - Fixing agent (syntan or cationic type for improving wet fastness, optional)[10][11]
  - Non-ionic detergent
  - Distilled or deionized water
- Equipment:
  - Laboratory-scale dyeing machine (e.g., beaker dyer, shaking water bath)
  - pH meter

- Spectrophotometer (for measuring dye exhaustion)
- Launder-Ometer (for wash fastness testing)
- Crockmeter (for rubbing fastness testing)
- Lightfastness tester (e.g., Xenon arc lamp)
- Standard grey scales for assessing color change and staining
- General laboratory glassware and weighing balance

## Protocol for Exhaust Dyeing of Polyamide Fibers

This protocol describes a typical exhaust dyeing process in a laboratory setting. The quantities and parameters can be adjusted based on the desired shade depth and specific experimental requirements.

### Step 1: Preparation of the Dyebath

- Calculate the required amount of **Acid Yellow 220** based on the weight of the fiber (o.w.f - on weight of fiber) for the desired shade depth. For a medium shade, a 1% o.w.f. concentration is a good starting point.
- Prepare a stock solution of the dye by dissolving the calculated amount of dye powder in a small volume of hot distilled water.
- Fill the dyeing vessel with the required volume of distilled water to achieve the desired liquor ratio (e.g., 40:1).<sup>[12]</sup>
- Add a leveling agent (e.g., 1-2% o.w.f.) to the dyebath.<sup>[8]</sup>
- Add the dye stock solution to the dyebath and stir well.
- Adjust the initial pH of the dyebath. For lighter shades, a starting pH of 6-7 is recommended, while for darker shades, a starting pH of 4-6 is more suitable.<sup>[6][13]</sup> Use acetic acid to lower the pH.

### Step 2: Dyeing Procedure

- Introduce the pre-wetted polyamide substrate into the dyebath at a starting temperature of approximately 40°C.[6]
- Raise the temperature of the dyebath to the dyeing temperature (typically 90-100°C) at a controlled rate (e.g., 1-2°C per minute).[5][7]
- Maintain the dyeing temperature for 45-60 minutes to allow for dye migration and fixation.[7]
- After the dyeing time, cool the dyebath down to approximately 70°C.

### Step 3: Rinsing and Aftertreatment (Optional)

- Remove the dyed substrate from the dyebath and rinse it thoroughly with cold water until the water runs clear.
- For improved wet fastness, an aftertreatment with a fixing agent can be performed. Prepare a fresh bath with the fixing agent (e.g., 1-4% o.w.f.) at a pH of around 4-5 and a temperature of approximately 80°C for 20 minutes.[10]
- Rinse the substrate again with cold water.

### Step 4: Soaping and Drying

- Wash the dyed and rinsed substrate with a non-ionic detergent (e.g., 2 g/L) at 60-70°C for 10-15 minutes to remove any unfixed dye.[14]
- Rinse thoroughly with hot and then cold water.
- Squeeze out excess water and air-dry the dyed substrate at room temperature or in a low-temperature oven.

## Data Presentation

The following tables summarize typical experimental parameters and expected outcomes for the dyeing of polyamide with **Acid Yellow 220**.

Table 1: Recommended Dyeing Parameters for Different Shade Depths

Parameter	Light Shade (e.g., 0.5% o.w.f.)	Medium Shade (e.g., 1.0% o.w.f.)	Dark Shade (e.g., 2.0% o.w.f.)
Initial pH	6.0 - 7.0	5.0 - 6.0	4.0 - 5.0
Final pH	~ 5.5	~ 4.5	~ 3.5
Dyeing Temperature	95 - 100°C	95 - 100°C	95 - 100°C
Dyeing Time	30 - 45 minutes	45 - 60 minutes	60 - 75 minutes
Leveling Agent	1.5 - 2.0% o.w.f.	1.0 - 1.5% o.w.f.	0.5 - 1.0% o.w.f.

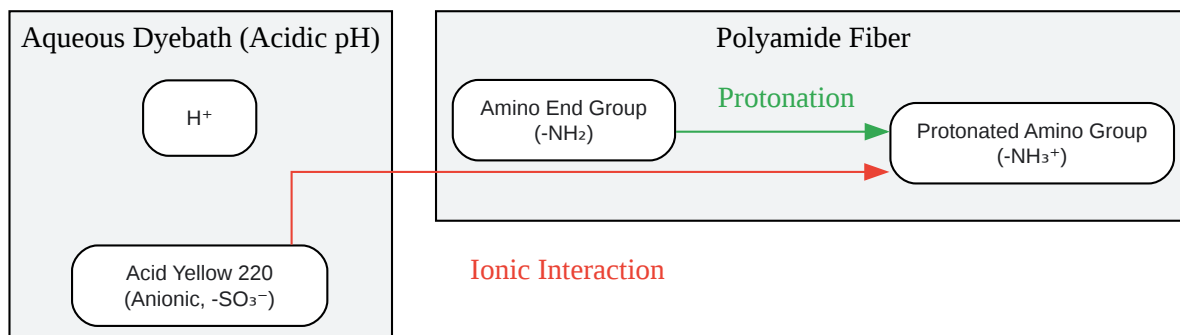
Table 2: Typical Color Fastness Properties of Polyamide Dyed with Acid Dyes

Fastness Property	ISO Test Method	Typical Rating (Scale 1-5)
Light Fastness	ISO 105-B02	4-5
Washing Fastness (Color Change)	ISO 105-C06	4
Washing Fastness (Staining)	ISO 105-C06	3-4
Water Fastness (Color Change)	ISO 105-E01	4-5
Water Fastness (Staining)	ISO 105-E01	4
Perspiration Fastness (Acid & Alkali)	ISO 105-E04	4
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	3-4

Note: Fastness properties can be improved with the use of appropriate after-fixing agents.

## Mandatory Visualizations

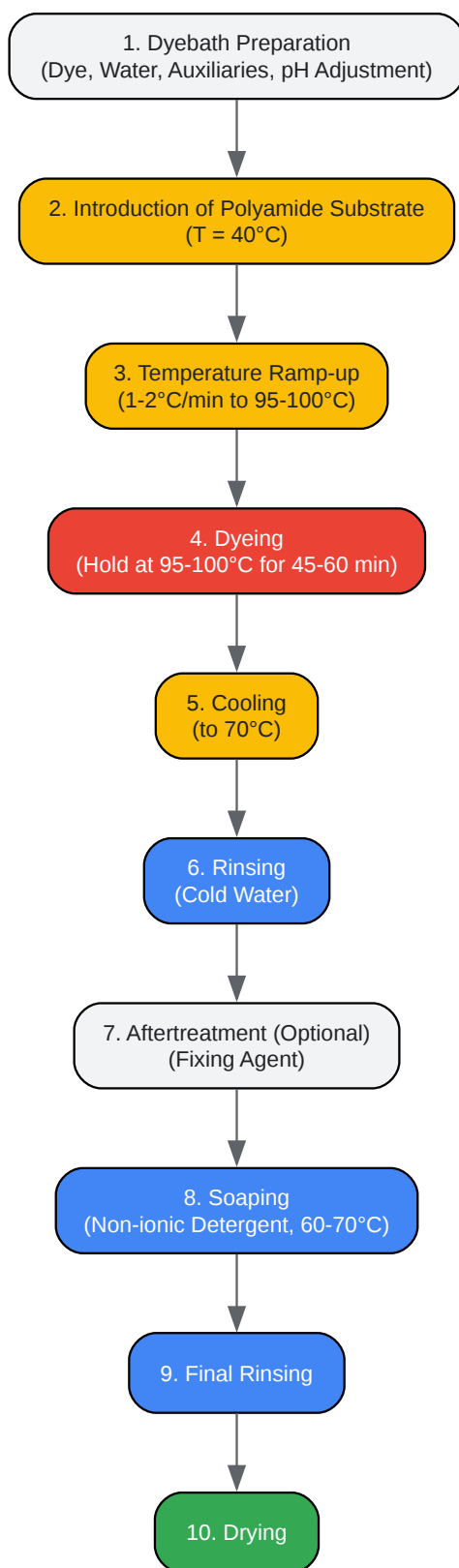
## Dyeing Mechanism of Acid Yellow 220 on Polyamide Fiber



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Caption: Ionic interaction between **Acid Yellow 220** and polyamide fiber.

## Experimental Workflow for Polyamide Dyeing



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- To cite this document: BenchChem. [Application Notes and Protocols for Dyeing Polyamide Fibers with Acid Yellow 220]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1660042#acid-yellow-220-for-dyeing-polyamide-fibers-in-experimental-setups]

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